

biological activity of NFAT Inhibitor-3

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Compound of Interest

Compound Name: *NFAT Inhibitor-3*

Cat. No.: *B10824091*

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An In-Depth Technical Guide to the Biological Activity of **NFAT Inhibitor-3**

Introduction

The Nuclear Factor of Activated T-cells (NFAT) is a family of transcription factors crucial for integrating calcium signaling with gene expression programs that govern a wide array of cellular functions.[1] In the immune system, NFAT activation is a pivotal event in T-cell activation and the production of cytokines like Interleukin-2 (IL-2).[2][3] Dysregulation of the NFAT signaling pathway is implicated in various immune and inflammatory disorders, making it a significant target for therapeutic intervention.[3]

This document provides a technical overview of NFAT Activation Inhibitor III, a compound also known as INCA-6 and referenced by CAS number 3519-82-2.[4][5][6] It is a cell-permeable small molecule designed as a potent and selective inhibitor of the Calcineurin-NFAT signaling pathway.[4][5] This guide details its mechanism of action, quantitative biological activity, and representative experimental protocols for its study, aimed at researchers, scientists, and professionals in drug development.

Mechanism of Action

The activation of NFAT transcription factors is tightly regulated by the calcium-dependent phosphatase, calcineurin.[3][7] In resting cells, NFAT proteins are phosphorylated and reside in the cytoplasm. An increase in intracellular calcium concentration activates calcineurin, which then dephosphorylates NFAT.[3][7][8] This dephosphorylation exposes a nuclear localization signal, leading to NFAT's translocation into the nucleus, where it cooperates with other transcription factors to regulate target gene expression.[9][3]

NFAT Inhibitor-3 exerts its biological activity through a distinct mechanism compared to traditional immunosuppressants like Cyclosporin A (CsA) and FK506.[4] While CsA and FK506 inhibit the general phosphatase activity of calcineurin, **NFAT Inhibitor-3** selectively disrupts the protein-protein interaction between calcineurin and NFAT.[4][5][10] It achieves this by binding with high affinity to the substrate recognition site on calcineurin, thereby preventing NFAT from docking and being dephosphorylated.[5] This targeted disruption blocks the nuclear import of NFAT and the subsequent induction of cytokine mRNAs without affecting other calcineurin-dependent signaling pathways.[4][10][11]

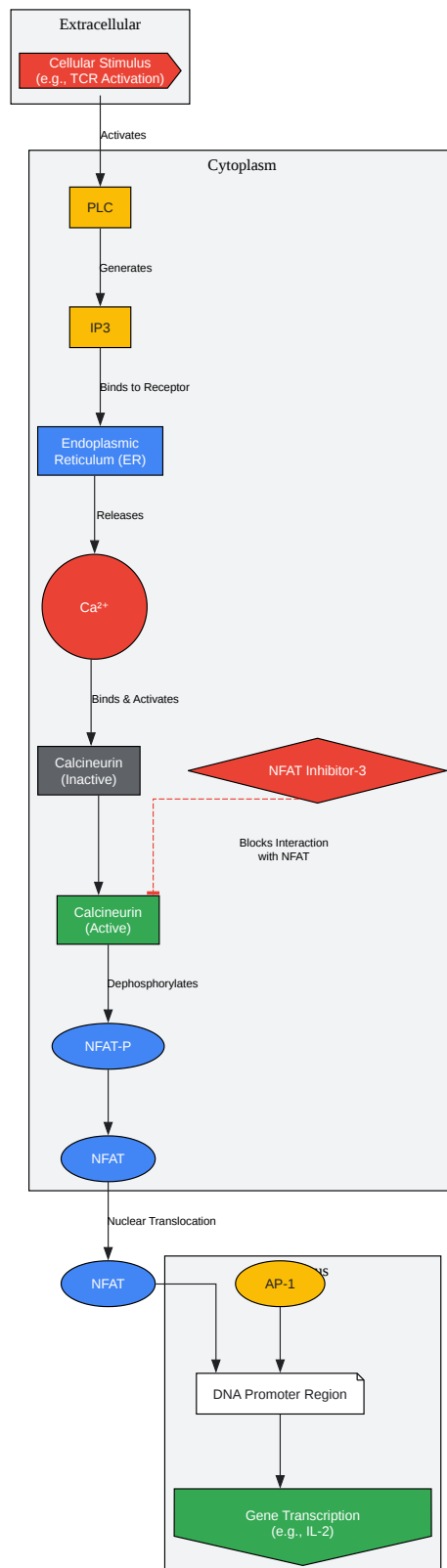
Quantitative Biological Activity

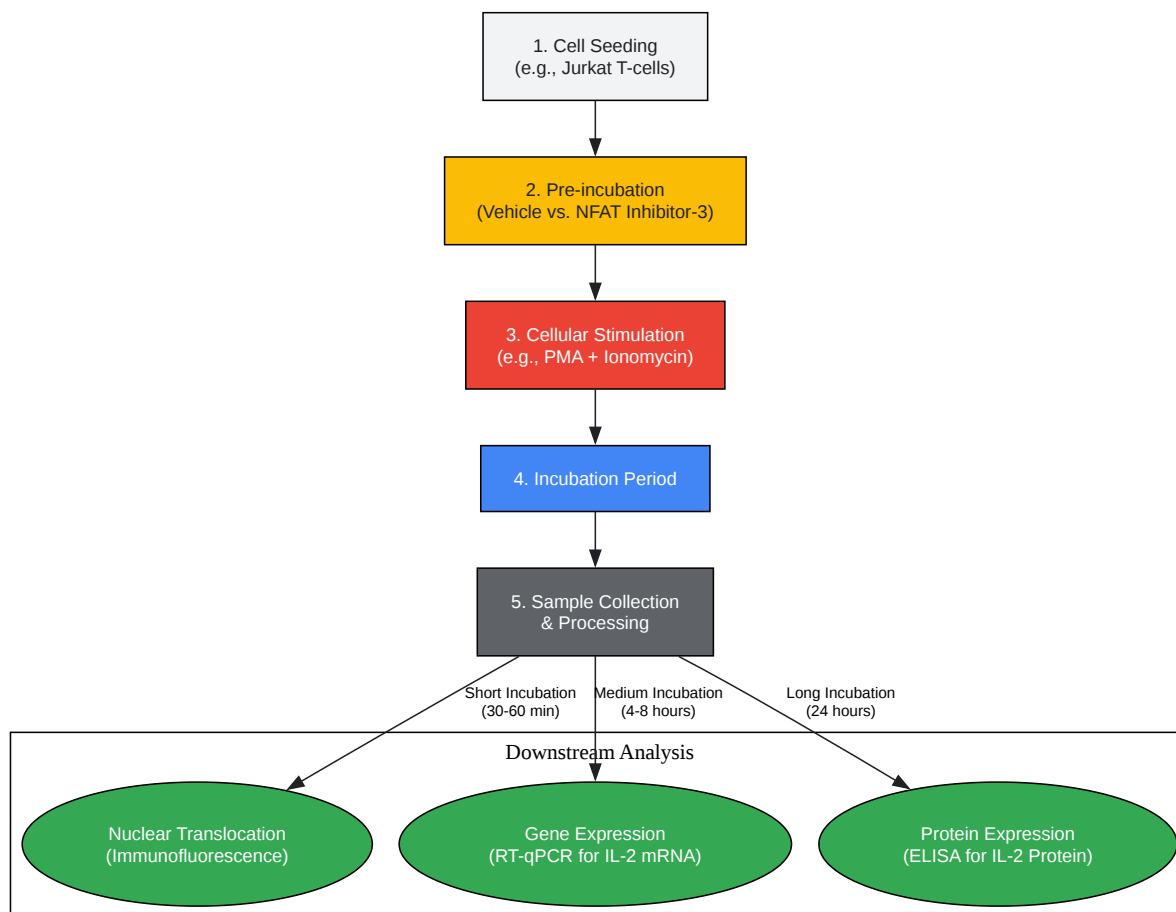
The biological activity of **NFAT Inhibitor-3** has been characterized by several key quantitative parameters. These values highlight its potency and specificity as a research tool for dissecting the NFAT signaling pathway.

Parameter	Value	Cell Line / System	Description	Source
Binding Affinity (Kd)	800 nM	In vitro	Dissociation constant for the binding of the inhibitor to calcineurin.	[4][5]
Effective Concentration	~40 μ M	C1.7W2 T cells	Concentration required to block the nuclear import of NFAT.	[4]

NFAT Signaling Pathway and Inhibitor Action

The following diagram illustrates the core Calcineurin-NFAT signaling cascade and the specific point of intervention for **NFAT Inhibitor-3**.





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